

# Navigating the Disposal of SR10067: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: SR10067

Cat. No.: B1399069

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Essential guidance for the safe and compliant disposal of the research compound **SR10067**, ensuring the protection of personnel and the environment.

As a novel REV-ERB agonist, **SR10067** is a valuable tool in metabolic and neuropsychiatric research.<sup>[1][2]</sup> While a specific Safety Data Sheet (SDS) with detailed disposal instructions is not readily available, with one supplier noting it is not classified as a hazardous substance under REACH regulations, it is imperative to handle its disposal with the same rigor as any other laboratory chemical.<sup>[3]</sup> Adherence to established laboratory waste management protocols is the most effective way to ensure safety and compliance.

This guide provides a comprehensive, step-by-step approach to the proper disposal of **SR10067**, synthesized from general laboratory chemical waste guidelines.

## Step 1: Waste Identification and Segregation

The first crucial step is to treat all **SR10067** waste as chemical waste. Laboratory personnel should consider all chemical solids, liquids, or containerized gases as hazardous waste unless specifically confirmed otherwise by the institution's Environmental Health and Safety (EHS) department.<sup>[4]</sup>

- **Solid Waste:** Collect unused or expired **SR10067** powder, as well as any grossly contaminated personal protective equipment (PPE) such as gloves and weigh paper, in a designated solid chemical waste container.

- **Liquid Waste:** Solutions containing **SR10067** should be collected in a dedicated liquid chemical waste container. Do not mix with other incompatible waste streams. For instance, halogenated and non-halogenated solvents should be segregated.
- **Sharps Waste:** Needles, syringes, or any other sharps contaminated with **SR10067** should be disposed of in an appropriate puncture-resistant sharps container designated for chemically contaminated sharps.

## Step 2: Proper Waste Container Management

Proper containment is fundamental to safe chemical waste disposal.

- **Container Selection:** Use only appropriate, leak-proof containers for waste accumulation. Plastic containers are often preferred for their durability.<sup>[5]</sup> The container must be compatible with the waste being collected.
- **Labeling:** All waste containers must be clearly labeled. The label should include:
  - The words "Hazardous Waste"
  - The full chemical name(s) of the contents (e.g., "**SR10067** in DMSO")
  - The approximate concentration of each component
  - The primary hazard(s) (e.g., Flammable, Toxic)
  - The name and contact information of the principal investigator or laboratory supervisor
  - The date when waste was first added to the container
- **Container Condition:** Ensure waste containers are always kept closed except when adding waste. Regularly inspect containers for any signs of leakage or deterioration.

## Step 3: Accumulation in a Satellite Accumulation Area (SAA)

Hazardous waste must be stored in a designated Satellite Accumulation Area (SAA) at or near the point of generation.

- **Location:** The SAA must be under the control of the laboratory personnel generating the waste.
- **Volume Limits:** There are strict limits on the amount of waste that can be accumulated in an SAA. Once these limits are reached, the waste must be transferred to a central storage area within a specified timeframe.

Waste Type	Maximum Accumulation Volume
Non-Acutely Hazardous Waste	55 gallons
Acutely Hazardous Waste (Liquid)	1 quart
Acutely Hazardous Waste (Solid)	1 kilogram
Quantitative limits for Satellite Accumulation Areas.	

## Step 4: Arranging for Disposal

Once a waste container is full or has been in the SAA for the maximum allowable time (typically one year), it must be disposed of through the institution's EHS department.

- **Request Pickup:** Follow your institution's specific procedures to request a hazardous waste pickup from EHS.
- **Do Not Dispose via Regular Trash or Sewer:** Chemical waste, including **SR10067**, must not be disposed of in the regular trash or poured down the drain.

## Step 5: Empty Container Disposal

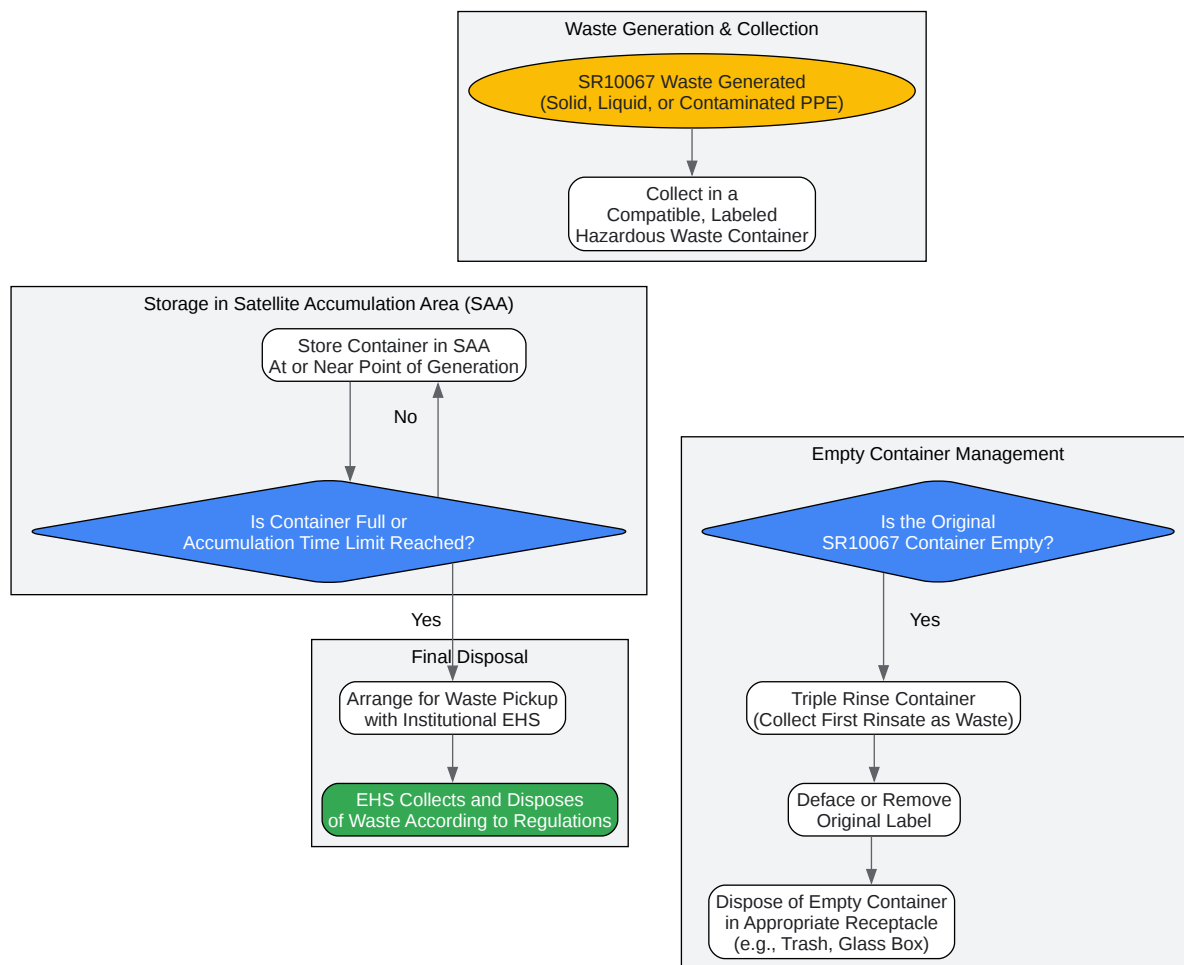
Empty containers that once held **SR10067** must also be managed properly.

- **Triple Rinsing:** For non-acutely hazardous chemicals, containers should be triple-rinsed with a suitable solvent. The first rinsate should be collected as hazardous waste.
- **Defacing Labels:** After rinsing, the original label on the container must be defaced or removed.

- Final Disposal: Once cleaned and defaced, the container can typically be disposed of in the regular trash or recycled, depending on institutional policies. Glass containers should be placed in a designated broken glass box.

## Disposal Workflow for SR10067

The following diagram outlines the decision-making process for the proper disposal of **SR10067** waste.



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